

Personal protective equipment for handling 2-Phenylacetophenone

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Compound of Interest

Compound Name: 2-Phenylacetophenone

Cat. No.: B349326

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Essential Safety and Handling Guide for 2-Phenylacetophenone

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This document provides critical safety and logistical information for the handling of **2-Phenylacetophenone** (CAS No. 451-40-1), also known as Deoxybenzoin. Adherence to these guidelines is essential for ensuring laboratory safety and proper chemical management.

Hazard Identification and Personal Protective Equipment (PPE)

2-Phenylacetophenone is classified as a substance that can cause skin irritation, serious eye irritation, and may cause respiratory irritation.^[1] It is harmful if swallowed.^{[1][2]} The toxicological properties of this chemical have not been fully investigated.^{[3][4]}

Proper selection and use of Personal Protective Equipment (PPE) are the first line of defense against exposure. The following table summarizes the required PPE for handling **2-Phenylacetophenone**.

Protection Type	Required Equipment	Specifications and Use
Eye and Face Protection	Safety Goggles or Face Shield	Wear tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US).[5] A face shield may be necessary for splash hazards.
Skin Protection	Chemical-Resistant Gloves	Wear appropriate protective gloves to prevent skin exposure.[4] Nitrile or butyl rubber gloves are recommended.
Protective Clothing	Wear fire/flammable resistant and impervious clothing.[5] A lab coat or chemical-resistant apron should be worn.	
Respiratory Protection	N95 Respirator or Full-Face Respirator	A NIOSH-approved N95 respirator should be used when handling the powder form to avoid dust inhalation. [6] If exposure limits are exceeded or irritation is experienced, a full-face respirator is required.[5]

Operational and Disposal Plans

Proper operational procedures and waste disposal are crucial for minimizing risks and environmental impact.

Handling and Storage:

- Handle in a well-ventilated place, preferably under a chemical fume hood.[2][5]
- Avoid the formation and inhalation of dust and aerosols.[5][7]

- Avoid contact with skin, eyes, and clothing.[3][5][8]
- Use non-sparking tools to prevent fire caused by electrostatic discharge.[5]
- Store in a tightly closed container in a dry, cool, and well-ventilated area.[4][5][6]
- Keep away from incompatible materials such as strong oxidizing agents and strong acids.[8]

Disposal Plan:

- Dispose of waste material in accordance with national and local regulations.[2]
- Chemicals should be left in their original containers and not mixed with other waste.[2]
- Contaminated materials and empty containers should be handled as hazardous waste and disposed of by a licensed waste disposal company.[2][5]

Emergency Procedures

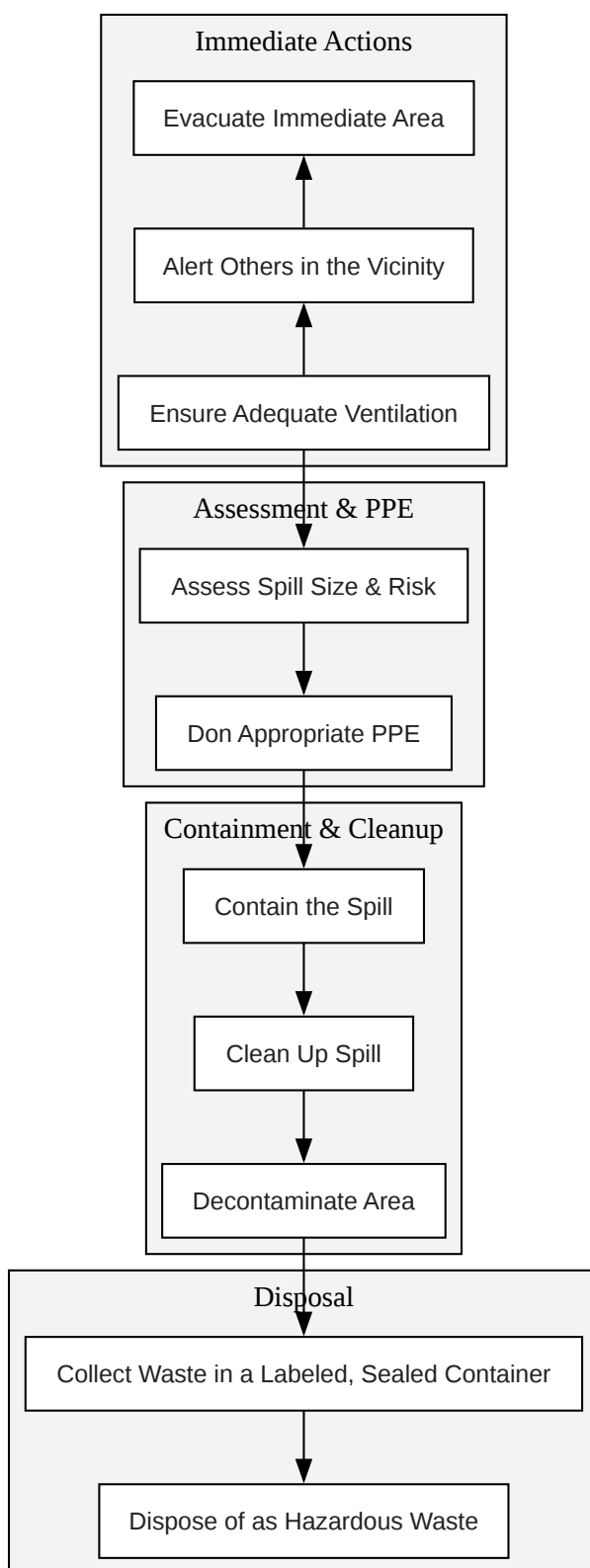
Immediate and appropriate action is critical in the event of an emergency.

First Aid Measures:

Exposure Route	First Aid Protocol
Inhalation	Move the victim to fresh air immediately.[4][5] If not breathing, give artificial respiration. If breathing is difficult, provide oxygen. Seek medical attention.[4]
Skin Contact	Immediately flush skin with plenty of soap and water for at least 15 minutes while removing contaminated clothing and shoes.[4] Seek medical aid.[4]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[3][4] Seek medical attention.[4]
Ingestion	Do NOT induce vomiting.[3][4] If the person is conscious and alert, rinse their mouth and have them drink 2-4 cupfuls of milk or water.[4] Never give anything by mouth to an unconscious person.[3][4] Seek immediate medical attention.[3]

Spill Response:

A spill of **2-Phenylacetophenone** should be treated as a hazardous event requiring immediate and planned action. The following workflow outlines the necessary steps.



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Caption: Workflow for handling a **2-Phenylacetophenone** spill.

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References

- 1. file.medchemexpress.com [file.medchemexpress.com]
- 2. sigmaaldrich.cn [sigmaaldrich.cn]
- 3. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
- 4. 2-Phenylacetophenone(451-40-1)MSDS Melting Point Boiling Density Storage Transport [m.chemicalbook.com]
- 5. echemi.com [echemi.com]
- 6. 2-Phenylacetophenone 97 451-40-1 [sigmaaldrich.com]
- 7. chembk.com [chembk.com]
- 8. fishersci.com [fishersci.com]
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